

An In-depth Technical Guide to 7-Chloro-1-methoxynaphthalene

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 7-Chloro-1-methoxynaphthalene

CAS No.: 91063-80-8

Cat. No.: B11901935

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the available safety, handling, and physicochemical properties of **7-chloro-1-methoxynaphthalene**. As a dedicated Safety Data Sheet (SDS) for this specific compound is not readily available in the public domain, this document synthesizes information from suppliers and extrapolates data from structurally similar compounds to provide a robust safety and handling framework. All extrapolated information is clearly identified, and sources are meticulously referenced to ensure scientific integrity.

Chemical Identity and Physicochemical Properties

7-Chloro-1-methoxynaphthalene is a substituted naphthalene derivative. The presence of both a chloro and a methoxy group on the naphthalene ring influences its reactivity and physical properties. The methoxy group is electron-donating, which can activate the ring towards certain electrophilic substitutions, while the chloro group is electron-withdrawing.

Table 1: Physicochemical Properties of **7-Chloro-1-methoxynaphthalene** and Related Compounds

Property	7-Chloro-1-methoxynaphthalene	1-Methoxynaphthalene (Analogue)	2-Methoxynaphthalene (Analogue)
CAS Number	91063-80-8[1]	2216-69-5[2]	93-04-9
Molecular Formula	C ₁₁ H ₉ ClO[1]	C ₁₁ H ₁₀ O	C ₁₁ H ₁₀ O
Molecular Weight	192.64 g/mol [1]	158.20 g/mol	158.20 g/mol
Appearance	Not explicitly stated; likely a solid or liquid	Liquid[2]	White to very pale yellow crystalline powder[3]
Melting Point	Data not available	5 °C	73 °C[3]
Boiling Point	Data not available	135-137 °C @ 12 mmHg	274 °C[3]
Solubility	Data not available	Insoluble in water	Insoluble in water
Density	Data not available	1.09 g/mL at 25 °C	Data not available

Hazard Identification and Toxicological Profile

Specific toxicological data for **7-chloro-1-methoxynaphthalene** is not available. Therefore, the hazard profile is inferred from related chlorinated and methoxylated naphthalene compounds.

General Hazards (Inferred):

- Acute Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.[4]
- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory tract irritation.
- Aquatic Toxicity: Likely to be toxic to aquatic life with long-lasting effects.

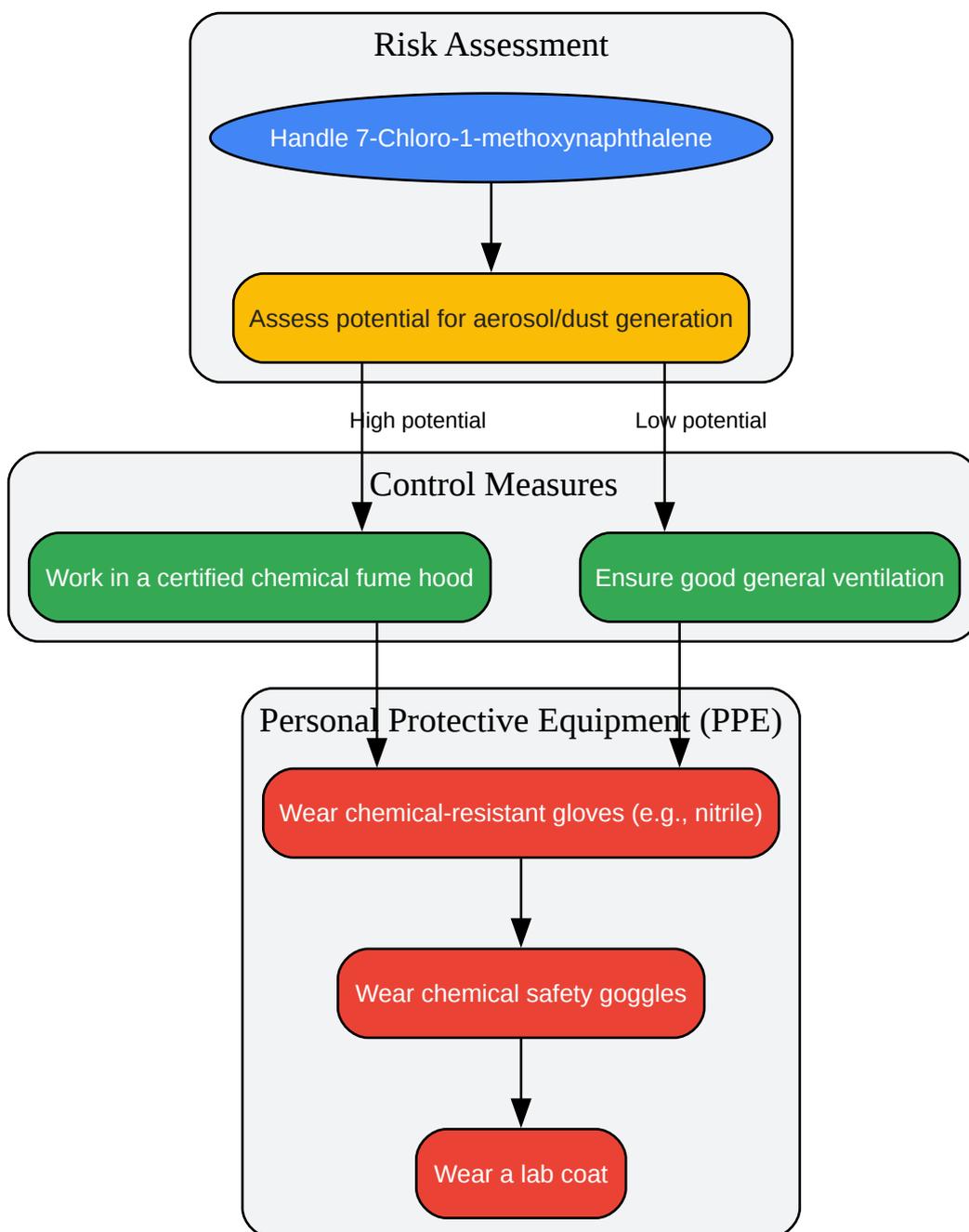
It is important to note that the toxicological properties of this specific compound have not been fully investigated.^[2] Therefore, it should be handled with the utmost care, assuming it to be hazardous.

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize exposure and ensure laboratory safety. The following protocols are based on best practices for handling similar chemical compounds.

Engineering Controls and Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this compound to determine the appropriate level of control measures.



[Click to download full resolution via product page](#)

Caption: Recommended PPE and engineering controls workflow.

Experimental Protocol for Safe Handling:

- Preparation: Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is readily available.

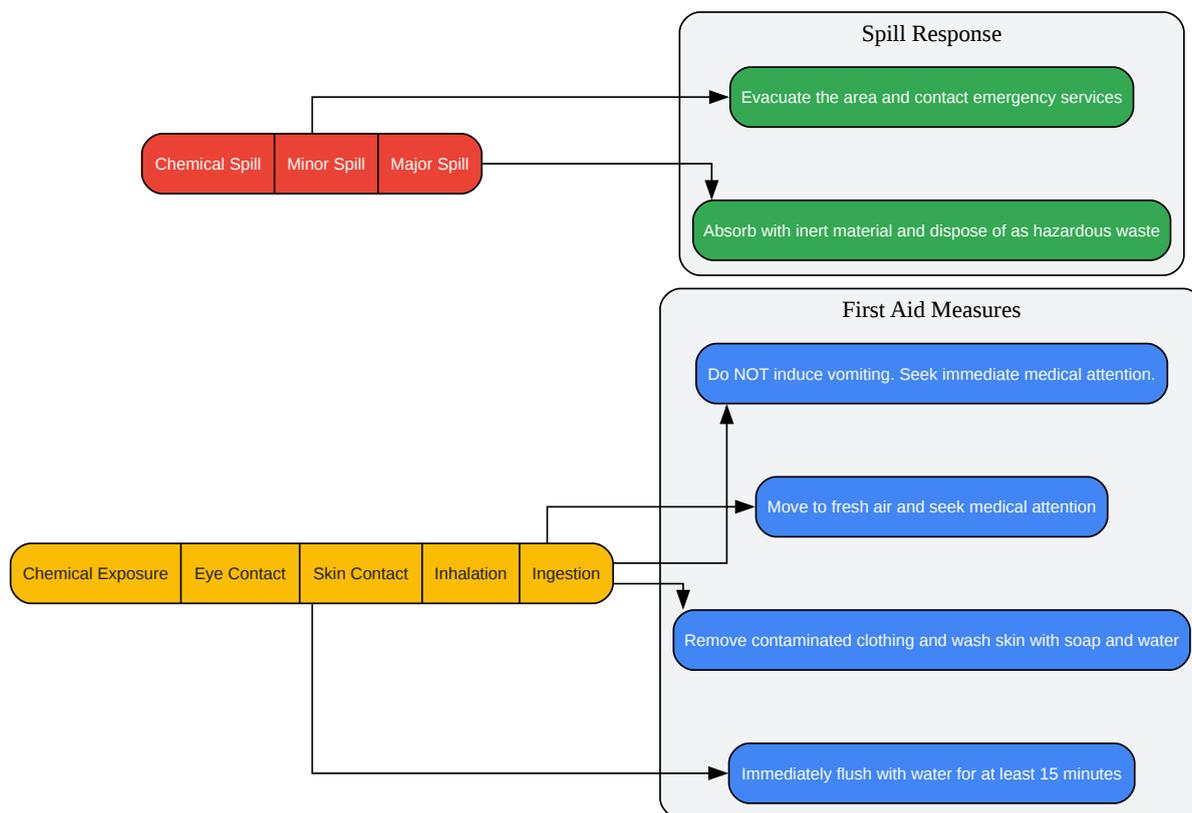
- **Weighing and Transfer:** Conduct all weighing and transfer operations within the fume hood to minimize inhalation exposure.
- **Solution Preparation:** When preparing solutions, add the compound slowly to the solvent to avoid splashing.
- **Post-Handling:** After handling, thoroughly wash hands and any potentially contaminated surfaces. Dispose of contaminated gloves and other disposable PPE in accordance with institutional guidelines.

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[2]
- Store locked up to prevent unauthorized access.[4]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. synchem.de \[synchem.de\]](https://synchem.de)
- [2. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [3. tcichemicals.com \[tcichemicals.com\]](https://tcichemicals.com)
- [4. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- To cite this document: BenchChem. [An In-depth Technical Guide to 7-Chloro-1-methoxynaphthalene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11901935#safety-data-sheet-sds-for-7-chloro-1-methoxynaphthalene\]](https://www.benchchem.com/product/b11901935#safety-data-sheet-sds-for-7-chloro-1-methoxynaphthalene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com